

Personal protective equipment for handling 2-(2-Bromoethoxy)naphthalene

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Compound of Interest

Compound Name: 2-(2-Bromoethoxy)naphthalene

Cat. No.: B188594

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Essential Safety and Handling Guide for 2-(2-Bromoethoxy)naphthalene

Disclaimer: A specific Safety Data Sheet (SDS) for **2-(2-Bromoethoxy)naphthalene** was not located. The following guidance is based on the safety profiles of structurally related compounds, including other brominated naphthalenes and naphthalene itself. It is imperative to treat **2-(2-Bromoethoxy)naphthalene** with caution as a substance with unconfirmed toxicological properties and to handle it in accordance with the highest laboratory safety standards.

This document provides crucial safety and logistical information for the handling, use, and disposal of **2-(2-Bromoethoxy)naphthalene** in a laboratory setting. The procedures outlined are designed to minimize risk and ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Quantitative Data

Based on analogous compounds, **2-(2-Bromoethoxy)naphthalene** is anticipated to be a hazardous substance. Primary concerns include severe skin and eye irritation or burns, respiratory tract irritation, and potential harm if swallowed.^{[1][2][3][4][5][6][7]} The naphthalene moiety suggests a potential for carcinogenicity and high toxicity to aquatic life.^{[8][9][10][11][12]}

Table 1: Physicochemical and Hazard Data of Related Naphthalene Compounds

Property	Naphthalene	2-(Bromomethyl)naphthalene	1-(2-Bromoethyl)naphthalene
CAS Number	91-20-3	939-26-4	13686-49-2
Molecular Formula	C ₁₀ H ₈	C ₁₁ H ₉ Br	C ₁₂ H ₁₁ Br
Appearance	White crystalline solid	Solid	Not Specified
Melting Point	80-82 °C[13]	Not Specified	Not Specified
Boiling Point	218 °C[13]	Not Specified	Not Specified

| GHS Hazards | Flammable solid, Harmful if swallowed, Suspected of causing cancer, Very toxic to aquatic life.[9][12] | Causes severe burns, Risk of serious eye damage, May cause skin sensitization.[1] | Harmful if swallowed, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation.[3] |

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent personal exposure. All PPE should be removed before leaving the laboratory area.

Table 2: Required Personal Protective Equipment

Protection Type	Specification	Rationale and Guidelines
Eye and Face Protection	Chemical splash goggles and a face shield.	Protects against splashes and airborne particles. Must conform to OSHA 29 CFR 1910.133 or European Standard EN166.[6][10][14] A face shield offers broader protection but should be used with goggles.[15][16]
Skin and Body Protection	Chemical-resistant gloves (e.g., Nitrile rubber), Lab coat or chemical-resistant coveralls, Closed-toe shoes.	Prevents skin contact, which can cause severe irritation or burns.[1][8] Gloves should be changed frequently, especially if contaminated.[8] Clothing worn during handling should be washed separately from other laundry.[17]

| Respiratory Protection | NIOSH/MSHA-approved respirator. | Required if there is a risk of generating dust or aerosols, or if working outside of a certified chemical fume hood.[6][14] Follow OSHA respirator regulations (29 CFR 1910.134).[6] |

Operational and Handling Plan

A systematic approach to handling ensures safety from receipt to disposal. All operations involving this chemical must be performed within a certified chemical fume hood to minimize inhalation exposure.[8]

Step 1: Receiving and Storage

- Inspection: Upon receipt, inspect the container for damage or leaks. Wear appropriate PPE during inspection.
- Storage: Store in a cool, dry, well-ventilated, and designated corrosives area.[2][6]

- Segregation: Keep away from incompatible materials such as strong oxidizing agents and acids.[\[1\]](#) Store locked up and away from heat, sparks, or open flames.[\[8\]](#)[\[9\]](#)[\[11\]](#)
- Container Integrity: Keep containers tightly sealed when not in use.[\[2\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Step 2: Chemical Handling and Use

- Engineering Controls: All weighing and transfers must be conducted in a chemical fume hood with a certified face velocity of at least 100 feet per minute.[\[8\]](#) Facilities must be equipped with an eyewash station and a safety shower in close proximity.[\[2\]](#)[\[14\]](#)
- Safe Handling:
 - Assemble all necessary equipment and materials inside the fume hood before starting.
 - Don all required PPE as specified in Table 2.
 - Carefully open the container.
 - Avoid generating dust.[\[2\]](#)[\[9\]](#)[\[10\]](#)[\[13\]](#) If the material is a solid, handle it gently.
 - Use only spark-proof tools and explosion-proof equipment if the material is flammable.[\[9\]](#)[\[10\]](#)[\[14\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[9\]](#)[\[11\]](#)
 - Wash hands thoroughly after handling.[\[3\]](#)[\[9\]](#)

Step 3: Spill and Emergency Response

- Spill Cleanup:
 - Evacuate non-essential personnel from the area.[\[1\]](#)[\[10\]](#)
 - Remove all sources of ignition.[\[1\]](#)[\[10\]](#)[\[13\]](#)
 - Wearing full PPE, cover the spill with a dry, inert absorbent material (e.g., sand, vermiculite).

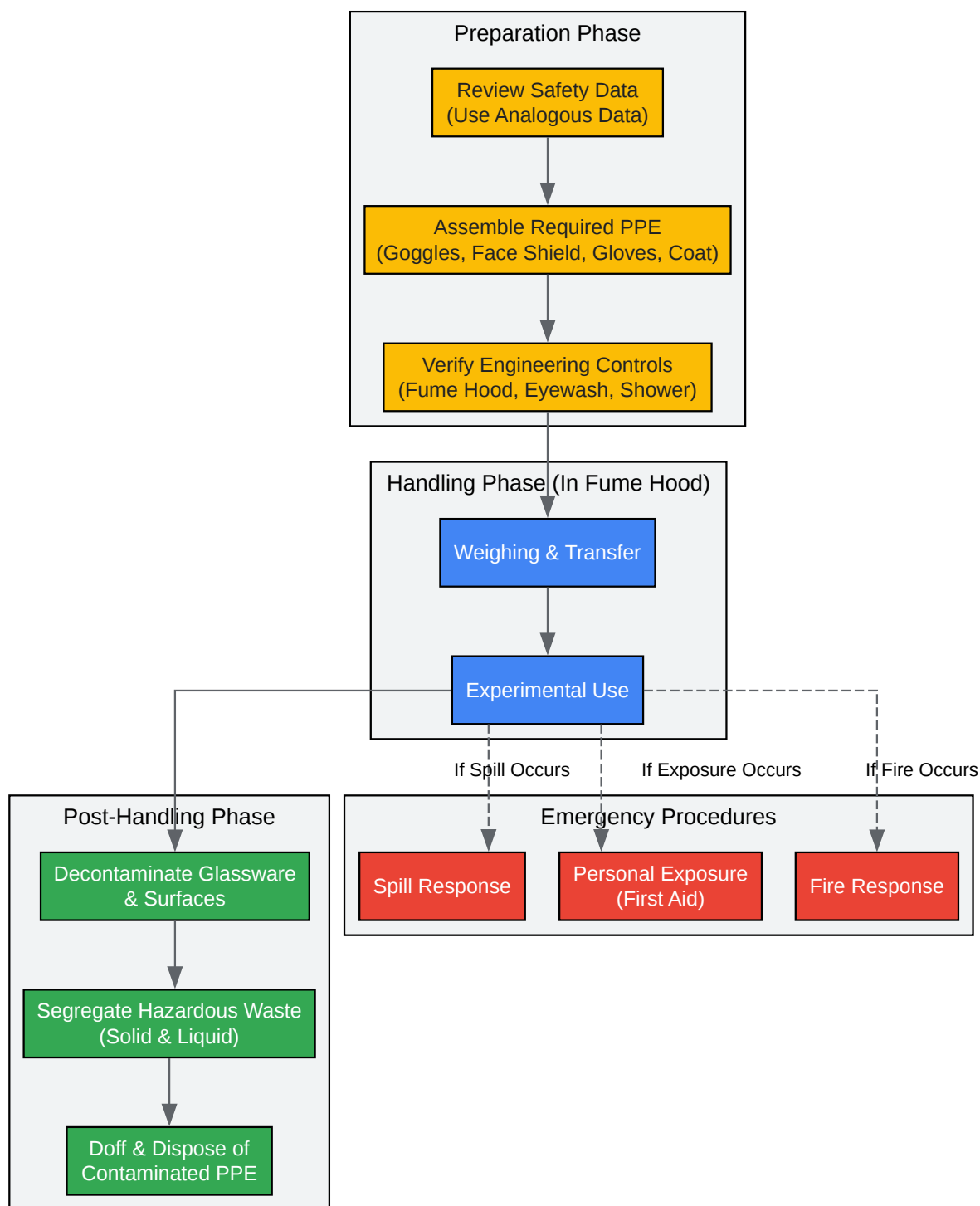
- Carefully sweep or shovel the material into a suitable, labeled container for hazardous waste.^{[9][10]} Do not create dust.
- Clean the spill area thoroughly with soap and water.
- Collect all cleanup materials for disposal as hazardous waste.
- First Aid:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15-30 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.^{[2][3][5][6]}
 - Skin Contact: Immediately remove all contaminated clothing. Flush skin with large amounts of water for at least 15 minutes. Seek immediate medical attention.^{[1][2][5][6]}
 - Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.^{[1][2]}
 - Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cups of water or milk. Never give anything by mouth to an unconscious person. Seek immediate medical attention.^{[2][3][9]}

Disposal Plan

- Waste Characterization: All waste containing **2-(2-Bromoethoxy)naphthalene**, including contaminated PPE, spill cleanup materials, and empty containers, must be treated as hazardous waste.
- Containerization: Collect waste in a designated, properly labeled, and sealed hazardous waste container.
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with all local, regional, and national regulations.^{[1][6][7][9][10]} Do not allow the chemical to enter drains or waterways.^{[1][10]}

Procedural Workflow Visualization

The following diagram outlines the essential workflow for safely handling **2-(2-Bromoethoxy)naphthalene**.



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